

11-Oxomogroside IV CAS number and molecular formula

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Compound of Interest

Compound Name: 11-Oxomogroside IV

Cat. No.: B2568029

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An In-depth Technical Guide to 11-Oxomogroside IV

This technical guide provides a comprehensive overview of **11-Oxomogroside IV**, a cucurbitane triterpene glycoside of interest to researchers, scientists, and drug development professionals. This document details its chemical properties, biological source, and relevant technical data.

Core Compound Information

11-Oxomogroside IV is a natural compound isolated from the fruits of *Siraitia grosvenorii*, commonly known as Luo Han Guo or monk fruit.^{[1][2]} As a member of the mogroside family, it is structurally related to other sweet-tasting glycosides found in this plant.

Physicochemical Data

A summary of the key chemical identifiers and properties of **11-Oxomogroside IV** is presented in the table below for easy reference.

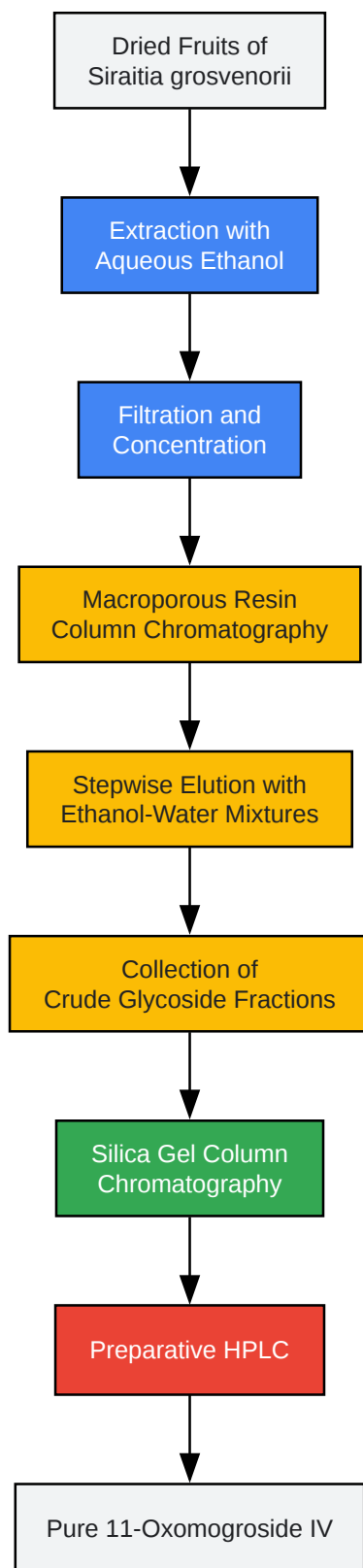
Parameter	Value	Source
CAS Number	2096516-32-2	[1][2]
Molecular Formula	C54H90O24	[1]
Molecular Weight	1123.28 g/mol	[1][3]
Compound Type	Triterpenoid	[1][2]
Physical Description	Powder	[2]
Natural Source	Fruits of <i>Siraitia grosvenorii</i> Swingle	[1][2]

Experimental Protocols

Detailed experimental methodologies for the isolation and characterization of cucurbitane glycosides, including compounds structurally similar to **11-Oxomogroside IV**, from *Siraitia grosvenorii* have been reported. A representative workflow for such a process is outlined below.

General Isolation and Purification Workflow

The following diagram illustrates a typical experimental workflow for the extraction and isolation of mogrosides from their natural source. This process involves several stages of chromatographic separation to yield pure compounds.



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Figure 1: General workflow for the isolation of mogrosides.

Biological Activities and Signaling Pathways

While specific research on the signaling pathways of **11-Oxomogroside IV** is limited, studies on related mogrosides and their aglycone, mogrol, have elucidated various biological activities. For instance, other mogrosides have been investigated for their antioxidant and potential anti-carcinogenic effects.[4] The general structure of these compounds, featuring a triterpenoid backbone with multiple glucose units, is key to their bioactivity.

Further research is required to delineate the specific mechanisms of action and signaling pathways modulated by **11-Oxomogroside IV**. Future studies could explore its effects on cellular signaling cascades relevant to metabolic diseases and oncology, given the activities of related compounds.

Conclusion

11-Oxomogroside IV is a distinct phytochemical with a defined chemical structure. The provided data on its CAS number, molecular formula, and source serve as a foundational reference for researchers. The generalized experimental workflow offers a starting point for its extraction and purification. Elucidating the specific biological functions and signaling pathways of **11-Oxomogroside IV** remains a promising area for future investigation.

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